

Chemical Profile & Hazard Identification

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Compound of Interest

Compound Name: *Boc-DPhe-OSu*

CAS No.: 74124-84-8

Cat. No.: B8062532

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Boc-DPhe-OSu is an activated ester widely used in solid-phase peptide synthesis (SPPS) to introduce D-phenylalanine.[1] Its reactivity lies in the N-hydroxysuccinimide (NHS) ester moiety, which is susceptible to nucleophilic attack (by amines) and hydrolysis (by moisture).[1]

Table 1: Physicochemical & Hazard Data

Property	Specification
Chemical Name	Boc-D-Phenylalanine N-hydroxysuccinimide ester
CAS Number	3674-18-8 (D-isomer); Note: 3674-06-4 is the L-isomer
Molecular Formula	C ₁₈ H ₂₂ N ₂ O ₆
Reactivity	Moisture sensitive; reacts rapidly with amines and bases.[1][2]
GHS Classification	Warning; Causes skin irritation (H315), Eye irritation (H319).
Waste Class (RCRA)	Not P- or U-listed.[1] Managed as Characteristic Hazardous Waste (due to potential reactivity/toxicity).[1]

Pre-Disposal Inactivation (Quenching Protocol)

Direct disposal of active esters into general waste streams can pose safety risks due to potential exothermic reactions with other waste components (e.g., waste amines).

Best Practice: Perform Controlled Hydrolysis to convert the reactive ester into inert byproducts (Boc-D-Phenylalanine and N-hydroxysuccinimide) prior to disposal.[1]

Protocol: Chemical Inactivation

- Reagents: 1.0 M Sodium Hydroxide (NaOH) or saturated Sodium Bicarbonate (NaHCO₃).
- PPE: Nitrile gloves, safety goggles, lab coat, fume hood.[3]
- Dissolution: Dissolve the waste **Boc-DPhe-OSu** in a minimal amount of organic solvent (Acetone or Ethanol).[1]
- Hydrolysis: Slowly add an equal volume of 1.0 M NaOH.
 - Mechanism:[4] The hydroxide ion attacks the carbonyl, cleaving the NHS leaving group.

- Observation: The solution may warm slightly.[5]
- Completion: Stir for 30–60 minutes. The mixture now contains the free acid (Boc-D-Phe-OH) and NHS, both of which are significantly less reactive.[1]
- Neutralization: Adjust pH to ~7 using dilute HCl if required by your facility's waste acceptance criteria.[1]

Disposal Workflows

Select the appropriate workflow based on the physical state of the waste.

Scenario A: Solid Waste (Expired/Excess Reagent)

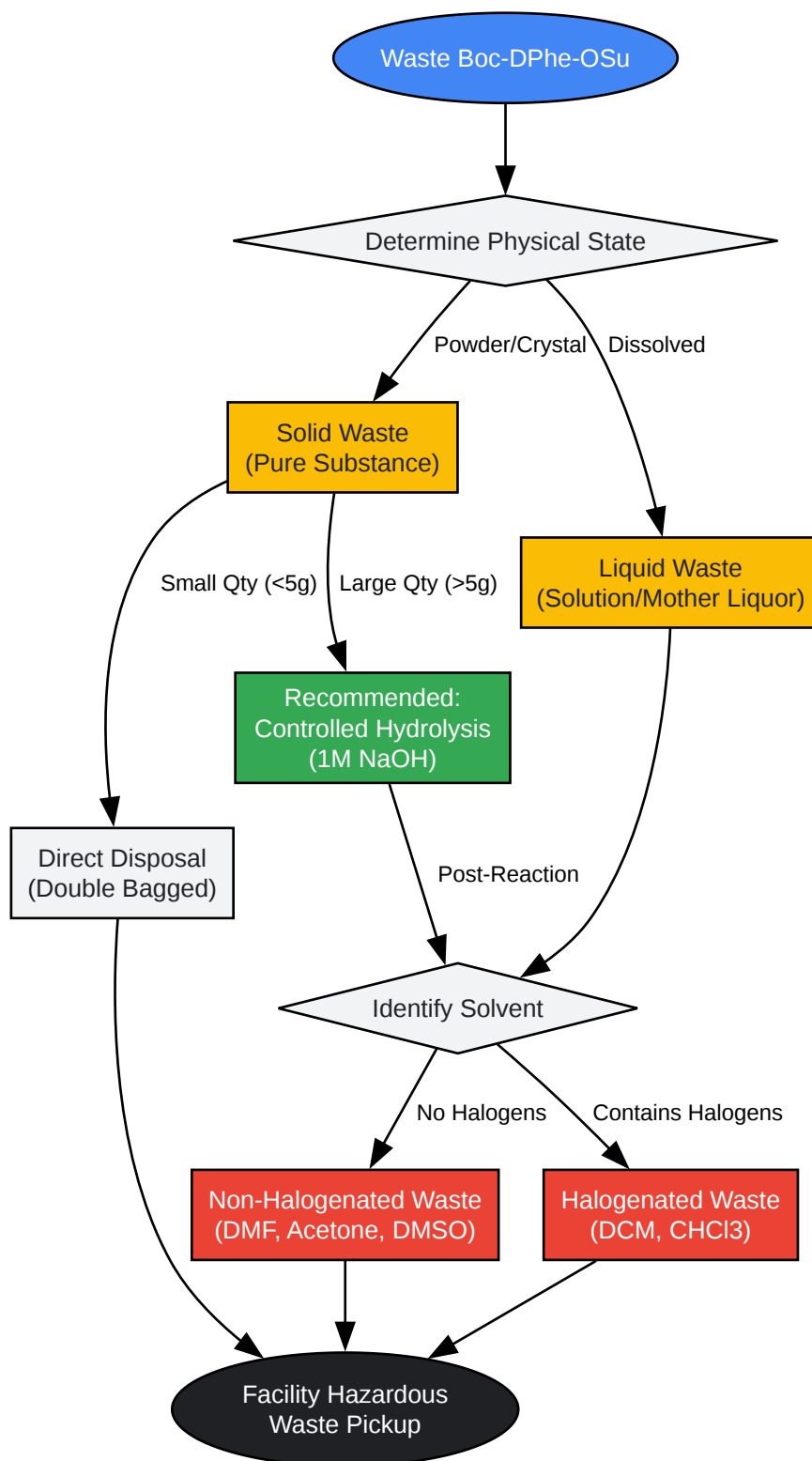
- Do NOT dispose of in regular trash.
- Packaging: Place the solid container inside a secondary clear plastic bag (double containment).
- Labeling: "Solid Chemical Waste – Toxic/Irritant." [1] List constituents: Boc-D-Phenylalanine NHS ester.[1]
- Disposal: Transfer to the facility's Hazardous Waste Accumulation Area for incineration.

Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquors)[1]

- Segregation: Do not mix with oxidizing acids (e.g., Nitric acid) or strong oxidizers.
- Solvent Compatibility:
 - If dissolved in DMF/DMSO: Segregate into "Non-Halogenated Organic Waste." [1]
 - If dissolved in DCM/Chloroform: Segregate into "Halogenated Organic Waste." [1]
- Labeling: List all solvents and the active ester concentration (approximate).

Visual Disposal Decision Matrix

The following diagram illustrates the logical flow for determining the correct disposal path, ensuring compliance and safety.



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Figure 1: Decision matrix for the segregation and treatment of **Boc-DPhe-OSu** waste streams.

Emergency Response (Spills)

- Dry Spill:
 - Don PPE (N95 mask is critical to avoid inhaling dust).[1][3]
 - Gently sweep up using a brush and dustpan; avoid generating dust clouds.[1]
 - Place in a sealed container labeled "Hazardous Waste - Spilled Material."[1]
 - Clean area with soap and water; collect rinsate as liquid waste.[1]
- Wet Spill:
 - Absorb with vermiculite, sand, or commercial spill pads.
 - Do not use combustible materials (sawdust) if the solvent is flammable.
 - Collect absorbent into a sealed bag/container for disposal.[1][3][6]

References

- PubChem. (n.d.).[1] Boc-D-phenylalanine.[1][7][8][9] National Library of Medicine.[1] Retrieved February 5, 2026, from [\[Link\]](#)[1]

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